

# In-Depth Technical Guide: 3,5-Difluoro-3'-methylbenzhydrol

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## Compound of Interest

Compound Name: 3,5-Difluoro-3'-methylbenzhydrol

Cat. No.: B3416501

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **3,5-Difluoro-3'-methylbenzhydrol**, a fluorinated organic compound of interest in chemical research and development.

## Physicochemical Data Summary

The core quantitative data for **3,5-Difluoro-3'-methylbenzhydrol** is summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	234.24 g/mol	[1]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> F <sub>2</sub> O	[1]
CAS Number	842140-75-4	[1]

## Structural Information

The molecular structure of **3,5-Difluoro-3'-methylbenzhydrol** is foundational to understanding its chemical behavior and potential interactions.

Caption: 2D representation of the chemical structure of **3,5-Difluoro-3'-methylbenzhydrol**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3,5-Difluoro-3'-methylbenzhydrol** are proprietary and not publicly available in the searched literature. However, general synthetic routes for similar benzhydrol derivatives often involve the Grignard reaction between a substituted benzaldehyde and a phenylmagnesium halide, followed by acidic workup. Purification is typically achieved through column chromatography or recrystallization.

## Signaling Pathways and Biological Activity

Currently, there is no publicly available information detailing the specific signaling pathways modulated by **3,5-Difluoro-3'-methylbenzhydrol** or its comprehensive biological activity profile. Further research is required to elucidate its pharmacological and toxicological properties. Researchers investigating novel therapeutic agents may find the unique substitution pattern of this molecule to be of interest for structure-activity relationship (SAR) studies.

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## References

- 1. 3,5-DIFLUORO-3'-메틸벤즈하이드롤 | 842140-75-4 [m.chemicalbook.com]
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